

Essential Guide to the Safe Disposal of 2-Nitrobenzene-1,3,5-triol

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Compound of Interest

Compound Name: 2-Nitrobenzene-1,3,5-triol

Cat. No.: B031105

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the proper disposal of **2-Nitrobenzene-1,3,5-triol**. Adherence to these procedures is vital for ensuring laboratory safety and environmental compliance. Given the absence of a specific Safety Data Sheet (SDS) for **2-Nitrobenzene-1,3,5-triol**, this guidance is based on the known hazards of structurally related nitroaromatic compounds, such as nitrobenzene, and general best practices for hazardous chemical waste management.

I. Immediate Safety Considerations

2-Nitrobenzene-1,3,5-triol, as a nitroaromatic compound, should be handled as a hazardous substance. Nitroaromatic compounds are often toxic, potentially carcinogenic, and can be harmful to the environment.^[1] All handling and disposal procedures must be conducted in a well-ventilated area, preferably within a chemical fume hood, while wearing appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^[2]

II. Waste Identification and Segregation

Proper identification and segregation of waste streams are the first steps in safe disposal.

- **Waste Characterization:** Any material contaminated with **2-Nitrobenzene-1,3,5-triol** must be treated as hazardous waste. This includes:

- Unused or expired pure compound.
- Solutions containing the compound.
- Contaminated lab supplies (e.g., pipette tips, weighing boats, paper towels).
- Grossly contaminated Personal Protective Equipment (PPE).[3]
- Segregation: Do not mix **2-Nitrobenzene-1,3,5-triol** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[4] Incompatible wastes can lead to dangerous chemical reactions.

III. Step-by-Step Disposal Protocol

Follow these steps for the safe collection and disposal of **2-Nitrobenzene-1,3,5-triol** waste:

- Container Selection:
 - Use a designated, leak-proof, and chemically compatible container for collecting the waste.[5]
 - The container must have a secure screw-top cap to prevent spills and evaporation.[5]
- Labeling:
 - Clearly label the waste container with the words "HAZARDOUS WASTE".[5]
 - Include the full chemical name: "**2-Nitrobenzene-1,3,5-triol**". Do not use abbreviations.[3]
 - If the waste is a solution, indicate the chemical composition and approximate concentrations of all components.
- Waste Accumulation and Storage:
 - Keep the hazardous waste container securely closed at all times, except when adding waste.[5]
 - Store the container in a designated satellite accumulation area that is cool, dry, and well-ventilated.[4]

- Ensure the storage area is away from sources of ignition and incompatible materials.[2]
- Disposal of Empty Containers:
 - To be considered non-hazardous, empty containers must be triple-rinsed.[3]
 - The first rinseate must be collected and disposed of as hazardous waste.[3]
 - For subsequent rinses, consult your institution's EHS office for proper disposal guidance.
[3]
 - After triple-rinsing and air drying in a fume hood, deface the original label and dispose of the container as non-hazardous laboratory glassware or plasticware, in accordance with institutional policy.[3]
- Final Disposal:
 - All waste containing **2-Nitrobenzene-1,3,5-triol** must be disposed of through a licensed hazardous waste disposal company.[4]
 - The recommended method of disposal for nitroaromatic compounds is high-temperature incineration in a specialized chemical incinerator.[6]
 - Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.

IV. Spill Management

In the event of a spill:

- Evacuate all non-essential personnel from the area.
- Wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite or sand.[7]
- Carefully collect the absorbent material and place it in the designated hazardous waste container.

- Clean the spill area thoroughly.
- Ensure that spilled material does not enter drains or waterways.[7]

Data Presentation: Properties of a Related Compound (Nitrobenzene)

As a direct Safety Data Sheet for **2-Nitrobenzene-1,3,5-triol** is not readily available, the following table summarizes key safety and physical data for the closely related compound, nitrobenzene, to provide an understanding of the potential hazards.

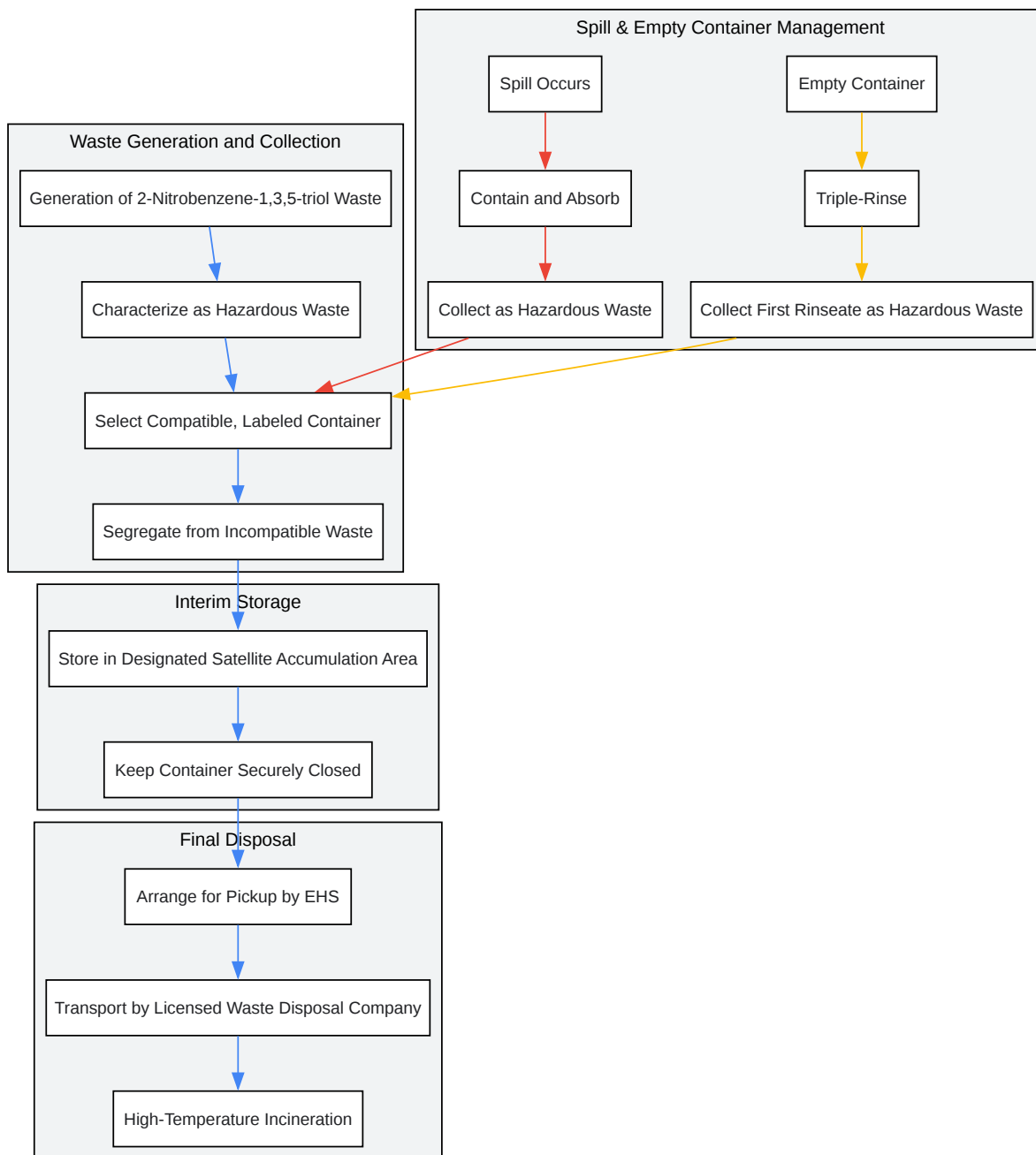
Property	Value
Molecular Formula	C ₆ H ₅ NO ₂
Molecular Weight	123.11 g/mol
Appearance	Colorless to yellow, oily liquid
Odor	Like bitter almonds[8]
Boiling Point	210.8 °C (411.4 °F)
Melting Point	5.7 °C (42.3 °F)
Flash Point	88 °C (190 °F) - Combustible Liquid[9]
Toxicity	Toxic if swallowed, in contact with skin, or if inhaled.[2] Suspected of causing cancer and may damage fertility or the unborn child.[9] Causes damage to organs (blood) through prolonged or repeated exposure.

Experimental Protocols

This document provides procedural guidance for disposal and does not cite specific experimental protocols. For handling and use of **2-Nitrobenzene-1,3,5-triol** in experiments, researchers should develop a detailed protocol that includes risk assessment and safety measures in consultation with their institution's EHS department.

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **2-Nitrobenzene-1,3,5-triol**.



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